

Anserine-d4: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anserine-d4

Cat. No.: B12414918

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Anserine-d4, a deuterated analog of the naturally occurring dipeptide anserine, serves as a critical internal standard for precise quantification in mass spectrometry-based analytical methods. Its identical chemical properties and distinct mass shift from the endogenous analyte make it an indispensable tool for researchers in pharmacokinetics, metabolomics, and food science. This in-depth guide provides a comprehensive overview of the commercial availability, technical specifications, and key applications of **Anserine-d4**, tailored for scientists and professionals in drug development.

Commercial Availability and Suppliers

Anserine-d4 is available from several specialized chemical suppliers who provide isotopically labeled compounds for research purposes. The table below summarizes the offerings from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Notes
LGC Standards	L-Anserine-d4 (N-b-alanyl-d4)	1201658-81-2	C ₁₀ H ₁₂ D ₄ N ₄ O ₃	244.28	Not specified	Certificate of Analysis available. [1] [2]
Toronto Research Chemicals (TRC)	L-Anserine-d4	1201658-81-2	C ₁₀ H ₁₂ D ₄ N ₄ O ₃	244.28	Not specified	Complete analytical data package provided. [3] [4]
Santa Cruz Biotechnology, Inc.	Not explicitly listed, but they offer a range of analytical standards and may provide custom synthesis.	-	-	-	-	A Certificate of Analysis is typically available for their standards. [5] [6] [7] [8]
Clearsynth	L-Anserine-d4 (N-beta-alanyl-d4)	1201658-81-2	C ₁₀ H ₁₂ D ₄ N ₄ O ₃	244.28	Not specified	Accompanied by a Certificate of Analysis.
C/D/N Isotopes Inc.	L-Anserine-d4 (N-β-alanyl-d4)	1201658-81-2	C ₁₀ H ₁₂ D ₄ N ₄ O ₃	244.29	≥98 atom % D	-
MedchemExpress	Anserine-d4	1201658-81-2	C ₁₀ H ₁₂ D ₄ N ₄ O ₃	244.28	Not specified	-

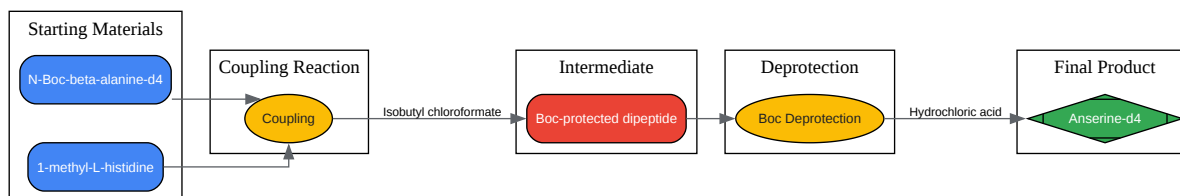
WITEGA	L-	1201658-	C ₁₀ H ₁₂ D ₄ N	Not	Not	High-quality reference standard.
Laboratoire	Anserine-	81-2	₄ O ₃	specified	specified	
n	D4					

Physicochemical Properties and Storage

- Chemical Name: (2S)-2-[(3-aminopropanoyl)amino]-3-(3-methyl-1H-imidazol-4-yl)propanoic acid-d4
- Appearance: Typically a white to off-white solid.
- Solubility: Soluble in water.
- Storage: Store at room temperature or as recommended by the supplier, protected from moisture.

Synthesis of Anserine-d4

A common synthetic route for **Anserine-d4** involves the coupling of N-Boc-β-alanine-d4 with 1-methyl-L-histidine, followed by the deprotection of the Boc group.[9]



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A simplified workflow for the synthesis of **Anserine-d4**.

Experimental Protocols: Quantification of Anserine in Biological Matrices

Anserine-d4 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) methods for the accurate quantification of anserine in various biological samples such as plasma, urine, and muscle tissue.

I. Quantification of Anserine in Human Plasma using LC-MS/MS

This protocol is adapted from a study on the pharmacokinetics of anserine.[\[10\]](#)[\[11\]](#)

1. Sample Preparation:

- To 100 μ L of plasma, add a known concentration of **Anserine-d4** solution (internal standard).
- Precipitate proteins by adding 200 μ L of ice-cold acetonitrile.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Inject an aliquot into the LC-MS/MS system.

2. LC-MS/MS Parameters:

Parameter	Value
LC Column	HILIC (Hydrophilic Interaction Liquid Chromatography) column (e.g., Waters ACQUITY UPLC BEH Amide)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Optimized for separation of anserine and anserine-d4
Flow Rate	0.3 - 0.5 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Transitions	Anserine: m/z 241.1 → 109.1; Anserine-d4: m/z 245.1 → 113.1

II. Quantification of Anserine in Meat Samples using LC-MS/MS

This protocol is based on a method for the analysis of imidazole dipeptides in meat.[\[12\]](#)

1. Sample Preparation:

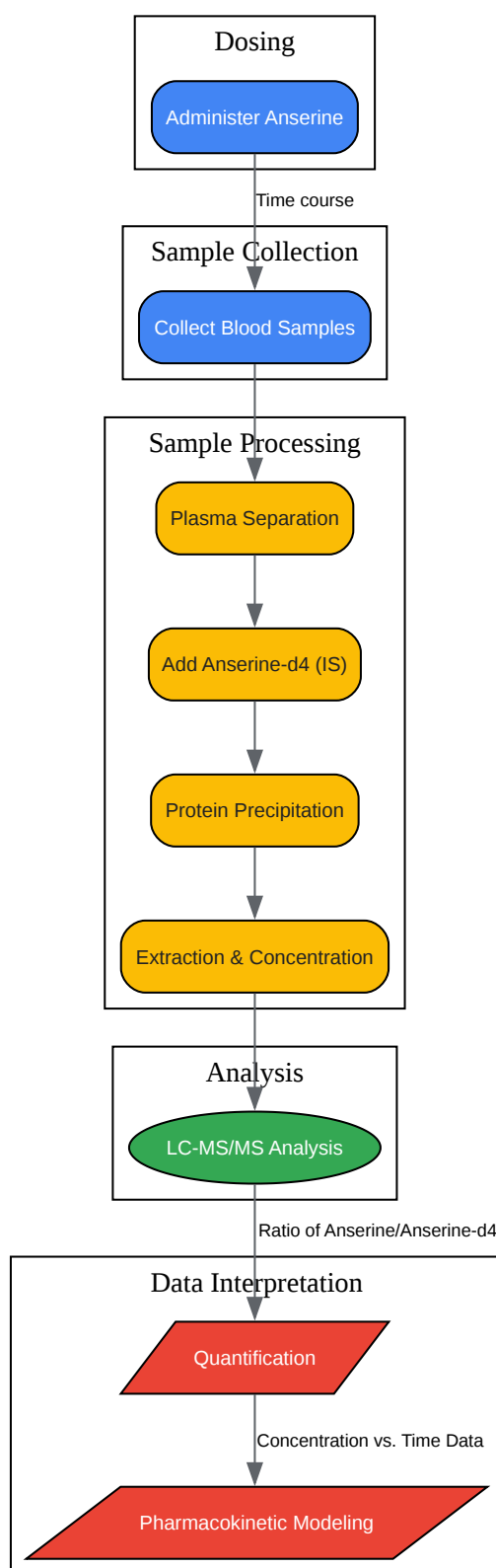
- Homogenize 1 g of meat sample in 5 mL of 0.1 M perchloric acid.
- Centrifuge at 10,000 x g for 15 minutes at 4°C.
- Collect the supernatant and add a known amount of **Anserine-d4**.
- Filter the extract through a 0.22 µm syringe filter.
- Inject the filtered extract into the LC-MS/MS system.

2. LC-MS/MS Parameters:

Parameter	Value
LC Column	Mixed-mode column (e.g., Imtakt Scherzo SM-C18)
Mobile Phase A	20 mM Ammonium formate in water (pH 3.0)
Mobile Phase B	Acetonitrile
Gradient	Optimized for the separation of carnosine, anserine, and balenine
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Transitions	Anserine: m/z 241 → 126; Anserine-d4: m/z 245 → 130 (example)

Application in Drug Development and Research

The primary application of **Anserine-d4** in drug development is in pharmacokinetic (PK) studies of anserine or related compounds. By providing a reliable internal standard, it enables the accurate determination of drug absorption, distribution, metabolism, and excretion (ADME) profiles.



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Workflow of a pharmacokinetic study utilizing **Anserine-d4**.

Conclusion

Anserine-d4 is a vital tool for researchers and drug development professionals requiring accurate and precise quantification of anserine in biological matrices. Its commercial availability from reputable suppliers, coupled with well-established analytical methodologies, facilitates its integration into a wide range of research applications. The use of **Anserine-d4** as an internal standard is crucial for generating reliable data in pharmacokinetic studies, metabolomics research, and quality control of food products.

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- To cite this document: BenchChem. [Anserine-d4: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at:

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